

Application Notes and Protocols for IPN60090 Dihydrochloride Stock Solution Preparation

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Compound of Interest

Compound Name: *IPN60090 dihydrochloride*

Cat. No.: *B15577455*

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Introduction

IPN60090 dihydrochloride is a potent and selective inhibitor of glutaminase 1 (GLS1), an enzyme crucial for the metabolic reprogramming of cancer cells.^[1] By blocking the conversion of glutamine to glutamate, IPN60090 disrupts cancer cell metabolism, leading to reduced proliferation and tumor growth.^{[1][2]} These application notes provide a detailed protocol for the preparation, storage, and handling of **IPN60090 dihydrochloride** stock solutions in dimethyl sulfoxide (DMSO) for in vitro research purposes.

Physicochemical and Quantitative Data

A summary of the key quantitative data for **IPN60090 dihydrochloride** is presented in the table below for easy reference.

Property	Value	Source
Molecular Weight	605.44 g/mol	[1]
CAS Number	2102101-72-2	[1]
Appearance	Solid, Off-white to light yellow	[3]
Solubility in DMSO	170 mg/mL (approx. 280.79 mM)	[3]
Recommended Solvent	Dimethyl sulfoxide (DMSO), anhydrous	[1][3]
Storage of Solid	4°C, sealed, away from moisture and light	[3]
Storage of Stock Solution	-20°C for 1 month; -80°C for up to 2 years	[3][4]

Experimental Protocol: Preparation of a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **IPN60090 dihydrochloride** in DMSO.

Materials:

- **IPN60090 dihydrochloride** powder
- Anhydrous Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional)

- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

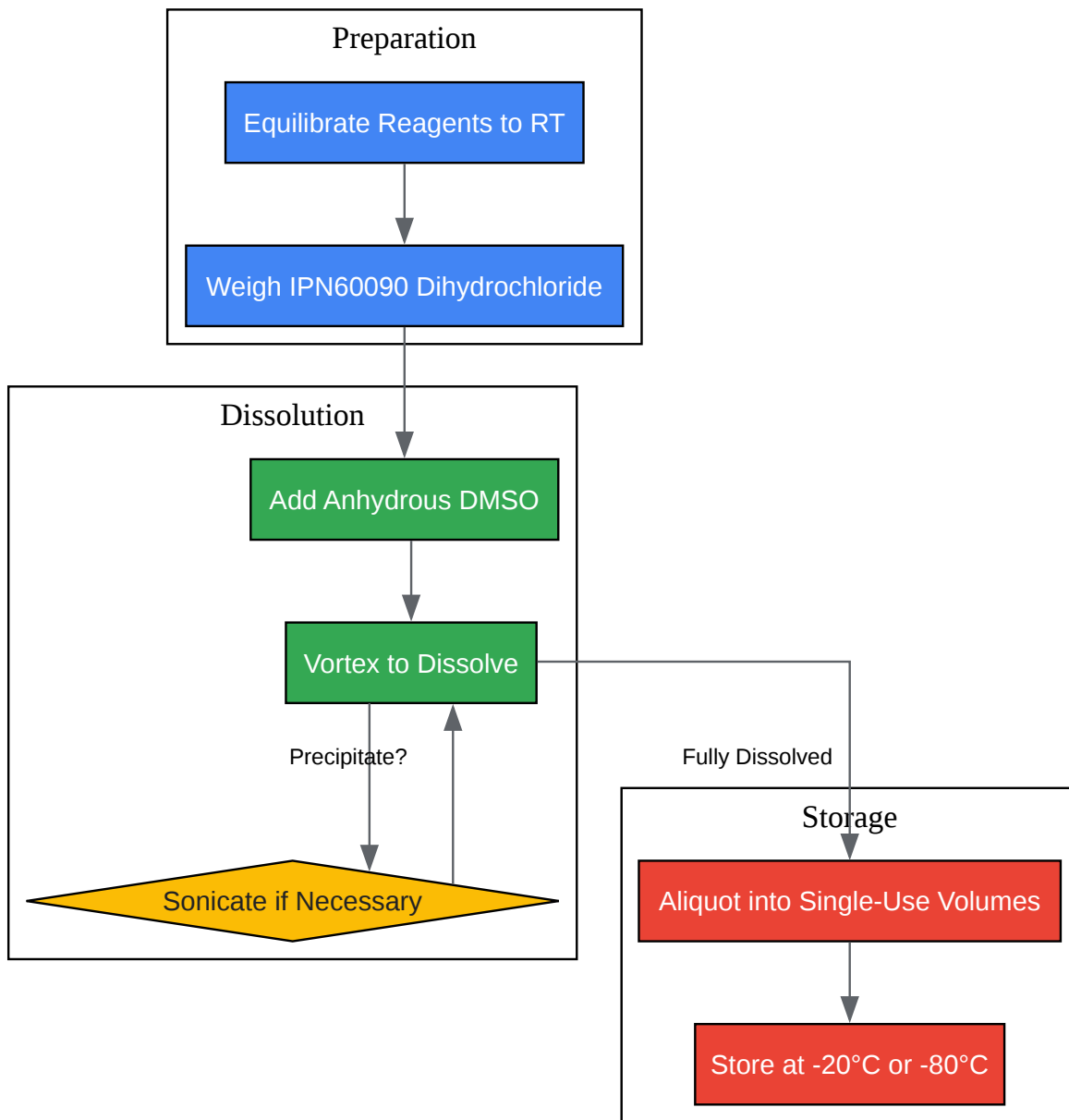
Procedure:

- Preparation: Don appropriate PPE. Ensure the work area is clean and dry. Allow the **IPN60090 dihydrochloride** powder and anhydrous DMSO to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh out the desired amount of **IPN60090 dihydrochloride**. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 6.05 mg of the compound.

Calculation: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 $\text{Mass (mg)} = 10 \text{ mM} \times 0.001 \text{ L} \times 605.44 \text{ g/mol} = 6.05 \text{ mg}$

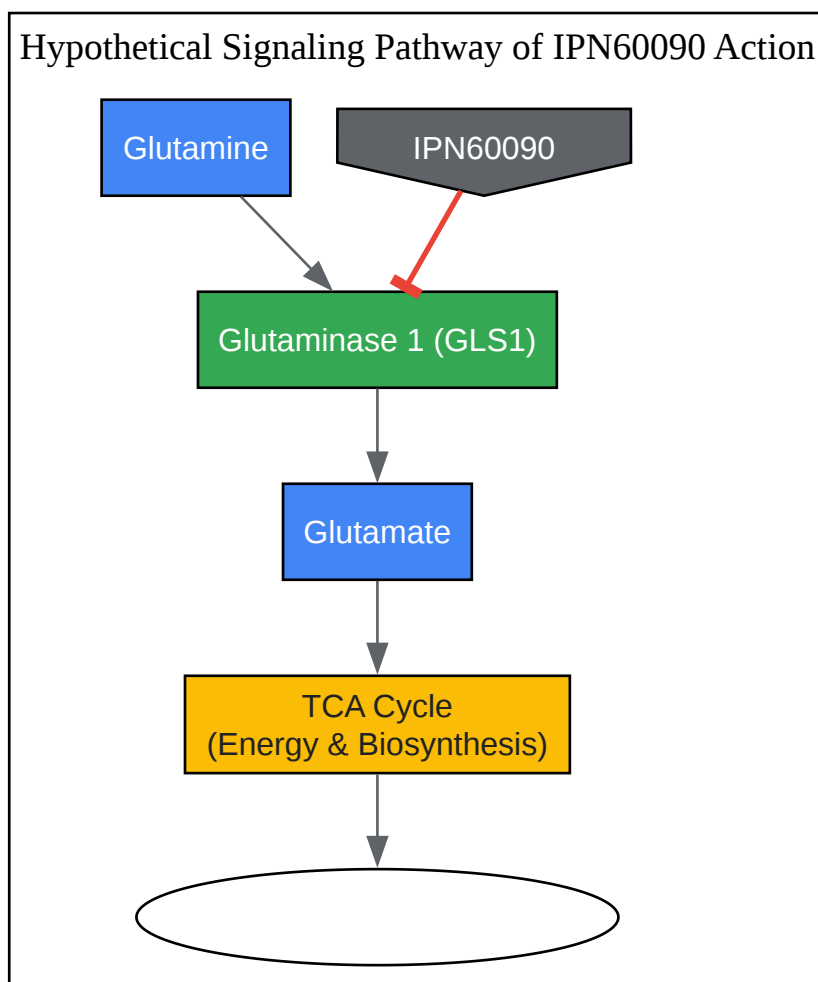
- Dissolution: Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube containing the weighed **IPN60090 dihydrochloride**. For a 10 mM stock solution, if you weighed 6.05 mg, add 1 mL of DMSO.
- Mixing: Tightly cap the tube and vortex thoroughly for 1-2 minutes until the solid is completely dissolved. If precipitation occurs or dissolution is slow, sonication in a water bath for 5-10 minutes can aid in dissolving the compound.^[1] Visually inspect the solution to ensure it is clear and free of particulates.
- Aliquoting and Storage: To avoid repeated freeze-thaw cycles, which can degrade the compound, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 2 years).^{[3][4]}

Visualizations



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Caption: Workflow for Preparing **IPN60090 Dihydrochloride** Stock Solution.



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Caption: Simplified diagram of IPN60090's inhibitory action on the GLS1 pathway.

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